

High-Throughput Screening for Allosteric TYK2 JH2 Domain Binders

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Compound of Interest

Compound Name: 6-methoxy-N-(pyridin-2-yl)pyridazine-3-carboxamide

CAS No.: 1251687-10-1

Cat. No.: B3000284

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Content Type: Application Note & Protocol Guide Target Audience: Drug Discovery Scientists, HTS Engineers, Structural Biologists

Introduction

The Selectivity Challenge in JAK Inhibition

The Janus Kinase (JAK) family (JAK1, JAK2, JAK3, TYK2) mediates cytokine signaling via the JAK-STAT pathway. First-generation inhibitors targeted the highly conserved active kinase domain (JH1), leading to "pan-JAK" inhibition and associated side effects (e.g., anemia via JAK2, infection risk via JAK1/3).

Tyrosine Kinase 2 (TYK2) is a critical mediator of IL-23, IL-12, and Type I Interferon signaling, driving psoriasis and lupus.^{[1][2]} To achieve therapeutic efficacy without the toxicity of broad JAK inhibition, a novel strategy emerged: targeting the Janus Homology 2 (JH2) pseudokinase domain.

Mechanism of Action: Allosteric "Clamping"

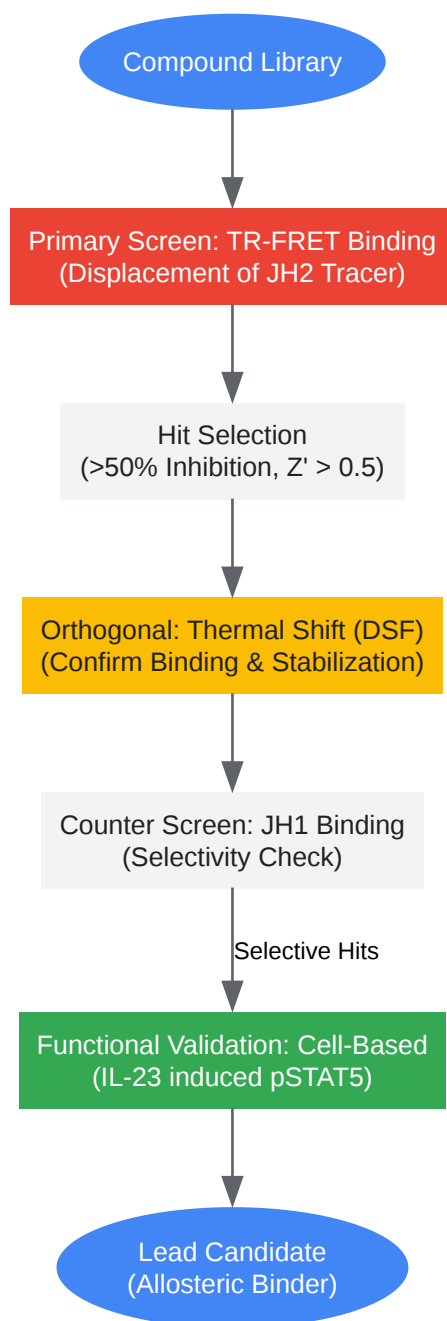
Unlike the active JH1 domain, the JH2 domain is catalytically inactive (or weakly active) but functions as an allosteric regulator.

- Basal State: The JH2 domain physically interacts with the JH1 domain, maintaining an autoinhibited state.^{[3][4]}
- Activation: Receptor dimerization relieves this inhibition.
- Allosteric Inhibition: Small molecules (e.g., Deucravacitinib/BMS-986165) bind to the ATP-binding pocket of the JH2 domain. This binding stabilizes the JH2-JH1 interface, effectively "clamping" the enzyme in its inactive conformation.

This mechanism provides exquisite selectivity because the JH2 ATP pocket is less conserved than the JH1 active site across the kinome.

Experimental Workflow Strategy

To identify and validate TYK2 JH2 binders, a tiered screening cascade is required.



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Figure 1: Tiered screening cascade for identifying selective TYK2 JH2 allosteric inhibitors.

Protocol 1: TR-FRET Binding Assay (Primary HTS)

Objective: Quantify the ability of test compounds to displace a fluorescent tracer from the ATP-binding site of the recombinant TYK2 JH2 domain. Method: Lanthanide-based Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET).^{[5][6]}

Assay Principle

This assay utilizes a "sandwich" configuration:

- Protein: Recombinant human TYK2 JH2 domain with an N-terminal 6xHis or GST tag.
- Antibody (Donor): Europium (Eu)-labeled anti-His or anti-GST antibody.
- Tracer (Acceptor): A fluorescently labeled ATP-competitive ligand (e.g., JH2 Probe 1) that binds the JH2 pocket.^[7]
- Signal: When the tracer binds the protein, the Eu-Antibody (bound to the tag) and Tracer are in proximity. Excitation at 337 nm yields FRET emission at 665 nm. Inhibitors displace the tracer, decreasing the FRET signal.

Reagents & Equipment^{[7][8][9][10][11][12]}

- Protein: Recombinant Human TYK2 (JH2 domain), His-tagged (e.g., BPS Bioscience #100523 or in-house purification).
- Donor: Lance™ Eu-W1024 Anti-6xHis Antibody (PerkinElmer) or similar.
- Tracer: TYK2 JH2 Tracer (e.g., BPS "JH2 Probe 1" or BODIPY-ATP analogs). Note: Optimized high-affinity tracers are preferred over generic MANT-ATP for HTS windows.
- Assay Buffer: 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35, 1 mM DTT.
- Plate: 384-well low-volume white/white microplate (e.g., ProxiPlate).
- Reader: TR-FRET compatible reader (e.g., EnVision, PHERAstar).

Step-by-Step Protocol

- Compound Preparation:
 - Prepare 100x compound stocks in 100% DMSO.

- Dispense 50 nL of compound into the 384-well plate using an acoustic dispenser (e.g., Echo).
- Include High Control (DMSO only) and Low Control (10 μ M Deucravacitinib).
- Protein/Antibody Mix (2x):
 - Dilute His-TYK2-JH2 protein to 4 nM (final assay conc: 2 nM).
 - Dilute Eu-Anti-His Antibody to 4 nM (final assay conc: 2 nM).
 - Mix and incubate for 30 mins on ice to pre-complex.
- Tracer Mix (2x):
 - Dilute Fluorescent Tracer to 2x the
value (typically 10-20 nM, depending on the specific probe).
- Assay Assembly:
 - Add 5 μ L of Protein/Antibody Mix to the plate.
 - Incubate for 15 minutes at Room Temperature (RT).
 - Add 5 μ L of Tracer Mix.
 - Final Volume: 10 μ L.
 - Final Concentrations: 2 nM Protein, 2 nM Antibody, 1x Tracer, 1% DMSO.
- Incubation & Read:
 - Seal plate and incubate for 60 minutes at RT in the dark.
 - Read on EnVision:
 - Excitation: 337 nm (Laser/Flash)

- Donor Emission: 615 nm
- Acceptor Emission: 665 nm
- Calculation: HTRF Ratio =

.

Protocol 2: Differential Scanning Fluorimetry (DSF)

Objective: Biophysical validation of binding via thermal stabilization (

shift). Why this matters: This label-free method confirms the compound binds the protein directly and stabilizes the folded state, distinguishing true binders from artifacts (e.g., fluorescent interferers in TR-FRET).

Reagents

- Protein: TYK2 JH2 domain (0.1 - 0.2 mg/mL final).
- Dye: SYPRO Orange (5000x stock, use at 5x final).
- Buffer: 20 mM HEPES pH 7.5, 150 mM NaCl.

Protocol

- Mix Preparation: Prepare a master mix containing Protein and SYPRO Orange in buffer.
- Plating: Add 19 μ L of Master Mix to a 384-well PCR plate.
- Compound Addition: Add 1 μ L of compound (final conc 10-50 μ M).
- Run: Use a qPCR machine (e.g., Roche LightCycler, Bio-Rad CFX).
 - Ramp temperature from 25°C to 95°C at 0.5°C/min or 1°C/min.
 - Monitor fluorescence (Ex 470 nm / Em 570 nm).
- Data Analysis:

- Calculate the melting temperature () as the inflection point of the fluorescence curve (first derivative).
- Success Criteria:
.
- Note: Potent allosteric binders like Deucravacitinib can induce [1].

Protocol 3: Functional Cell-Based Assay

Objective: Confirm that JH2 binding results in functional inhibition of TYK2-mediated signaling.
Cell Model: Kit225 T-cells (or PBMCs) stimulated with IL-23.

Protocol

- Cell Culture: Starve Kit225 cells in serum-free media for 4 hours.
- Treatment: Plate 100,000 cells/well in 96-well plates. Add serial dilutions of test compound. Incubate 1 hour at 37°C.
- Stimulation: Add IL-23 (final 10 ng/mL) for 15 minutes.
- Lysis: Lyse cells using HTRF Lysis Buffer supplemented with phosphatase inhibitors.
- Detection: Measure pSTAT3 (Tyr705) or pSTAT5 levels using a homogeneous sandwich immunoassay (e.g., HTRF or AlphaLISA).
 - Deucravacitinib Benchmark:
approx. 2-10 nM in whole blood assays [2].

Data Analysis & Quality Control

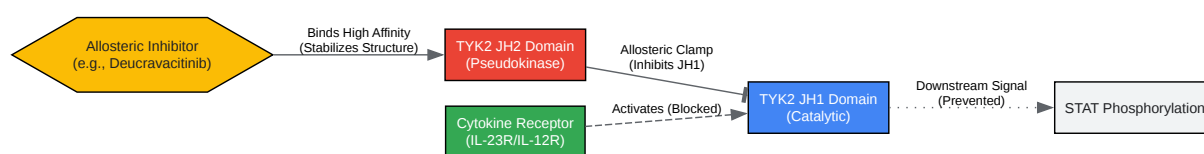
Quantitative Metrics

- Z-Factor (Z'): Must be > 0.5 for HTS acceptance.

(p = positive control/DMSO, n = negative control/inhibitor)

- Percent Inhibition:
- Selectivity Ratio: Calculate
- . A successful allosteric inhibitor should show >1000-fold selectivity.

Mechanism Visualization



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Figure 2: Mechanism of Action. The inhibitor binds JH2, enforcing an inhibitory interaction with JH1, thereby blocking receptor-mediated signaling.[4]

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